

Personal protective equipment for handling 3-Fluoro-4-Iodopyridine

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Compound of Interest

Compound Name: 3-Fluoro-4-Iodopyridine

Cat. No.: B028142

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Essential Safety and Handling Guide for 3-Fluoro-4-Iodopyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **3-Fluoro-4-Iodopyridine** (CAS No. 22282-75-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk to personnel and the environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Fluoro-4-Iodopyridine is a hazardous substance that can cause severe skin burns, eye damage, and respiratory irritation.^{[1][2]} It is crucial to use appropriate Personal Protective Equipment (PPE) to prevent exposure.

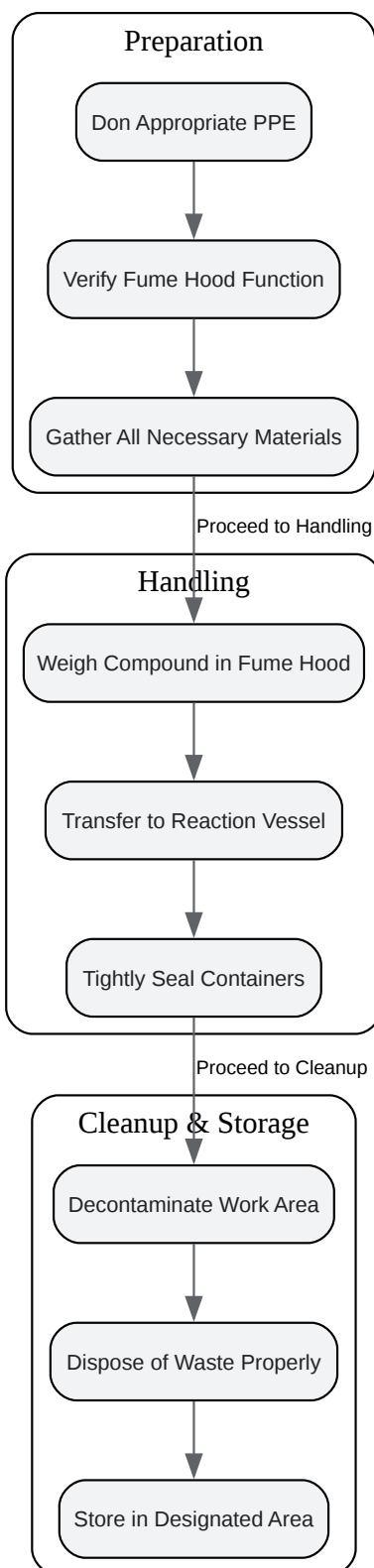
Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[3][4]	Protects against splashes and airborne particles that can cause serious eye damage.[1][2]
Skin Protection	- Gloves: Nitrile or neoprene gloves.[5][6] For prolonged contact, consider butyl rubber. Change gloves immediately upon contamination.[3][4] - Lab Coat: A fully-buttoned, chemical-resistant lab coat.[5][7]	Prevents skin contact, which can cause severe burns and irritation.[1][2]
Respiratory Protection	- Use in a well-ventilated area, preferably a certified laboratory chemical fume hood.[5][8] - If ventilation is inadequate, a NIOSH/MSHA-approved full-face particle respirator (type N100 or P3) is necessary.[8]	Minimizes the inhalation of dust or vapors that can cause respiratory tract irritation.[1]
Footwear	Closed-toe and closed-heel shoes.[7]	Protects feet from potential spills.

Step-by-Step Operational Plan for Safe Handling

A systematic approach to handling **3-Fluoro-4-Iodopyridine** is vital for maintaining a safe laboratory environment.

Workflow for Handling **3-Fluoro-4-Iodopyridine**



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